

DIANA Assay: A High-Throughput Screening Platform for Compound Libraries

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diana*

Cat. No.: *B7908659*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The DNA-linked Inhibitor ANtagonist Assay (**DIANA**) is a powerful, highly sensitive, and quantitative platform for high-throughput screening (HTS) of compound libraries to identify novel inhibitors of target proteins.[1][2] This technology combines the specificity of a dual-recognition system with the signal amplification of quantitative PCR (qPCR), enabling the detection of zeptomolar concentrations of target enzymes and the determination of inhibitor potency from a single measurement.[3][4][5] **DIANA** is particularly well-suited for screening large compound libraries against a variety of protein targets, including those considered challenging for traditional assay formats.[6]

Principle of the **DIANA** Assay for HTS

The **DIANA** assay for HTS operates on a competitive binding principle. The target protein is first immobilized on a solid surface, such as a multi-well plate.[1] A test compound from a screening library is then added. Subsequently, a known, competitive inhibitor of the target protein, which has been covalently linked to a unique DNA oligonucleotide (the "probe"), is introduced.[1][3] If the test compound binds to the target protein's active site, it will compete with and displace the DNA-linked probe. The amount of bound probe is then quantified using qPCR. A lower qPCR signal (higher Cq value) indicates a greater displacement of the probe and thus a higher potency of the test compound.[3] This method allows for the direct

determination of inhibition constants (K_i) or dissociation constants (K_d) from a single assay well, making it highly efficient for HTS campaigns.[3][4][6]

Advantages of **DIANA** in High-Throughput Screening:

- **High Sensitivity and Broad Dynamic Range:** The use of qPCR for detection provides a wide dynamic range of up to six logs and allows for the detection of minute quantities of the target protein.[4][5]
- **Quantitative Results:** The assay directly measures the binding affinity (K_d or K_i) of test compounds, enabling a clear ranking of hit potency.[6][7]
- **Robustness and Reproducibility:** **DIANA** assays consistently demonstrate high signal-to-noise ratios, with Z' factors typically exceeding 0.7 and often greater than 0.89, indicating excellent assay quality and reproducibility.[6][8]
- **Low False-Positive and False-Negative Rates:** The dual-recognition principle (antibody capture and active-site probe) contributes to high specificity and minimizes off-target effects.[1]
- **Cost and Time Efficiency:** The assay requires minimal amounts of the target protein and test compounds. Furthermore, it is amenable to the screening of pooled compound libraries, significantly reducing the time and cost of large-scale screening campaigns.[1][6]
- **Versatility:** The **DIANA** platform can be adapted to a wide range of protein targets, including kinases and enzymes like carbonic anhydrase IX and influenza neuraminidase.[1][6][9]

Experimental Protocols

General DIANA Protocol for High-Throughput Screening

This protocol provides a general framework for performing a **DIANA**-based HTS campaign. Specific parameters such as antibody and probe concentrations, as well as incubation times, should be optimized for each target protein.

Materials:

- High-binding 384-well microplates

- Capture antibody specific for the target protein
- Recombinant or purified target protein
- Compound library dissolved in DMSO
- **DIANA** detection probe (target-specific inhibitor linked to a DNA oligonucleotide)
- Wash Buffer (e.g., Tris-buffered saline with 0.05% Tween-20, TBST)
- Blocking Buffer (e.g., 1% casein in TBST)
- qPCR master mix, primers, and probe
- qPCR instrument

Procedure:

- Immobilization of Capture Antibody:
 - Coat the wells of a 384-well plate with the capture antibody at an optimized concentration (e.g., 1-10 µg/mL in a suitable buffer like TBS).
 - Incubate overnight at 4°C.
 - Wash the plate three times with Wash Buffer.
- Blocking:
 - Add Blocking Buffer to each well to prevent non-specific binding.
 - Incubate for 1-2 hours at room temperature.
 - Wash the plate three times with Wash Buffer.
- Target Protein Capture:
 - Add the target protein at an optimized concentration to each well.

- Incubate for 1-2 hours at room temperature to allow the antibody to capture the protein.
- Wash the plate three times with Wash Buffer.
- Compound Addition:
 - Add the test compounds from the library to the wells. Typically, compounds are screened at a final concentration of 1-10 μ M. Ensure the final DMSO concentration is consistent across all wells and does not exceed a level that affects assay performance (**DIANA** is tolerant to up to 10% DMSO).[\[3\]](#)
 - Include appropriate controls:
 - Negative controls: Wells with DMSO only (no inhibitor).
 - Positive controls: Wells with a known potent inhibitor of the target protein.
- Detection Probe Incubation:
 - Add the **DIANA** detection probe to all wells at a pre-determined optimal concentration.
 - Incubate for 1-2 hours at room temperature to allow for competitive binding.
- Washing:
 - Wash the plate thoroughly (e.g., 5-7 times) with Wash Buffer to remove unbound probe and test compounds.
- qPCR Detection:
 - Prepare the qPCR reaction mix containing master mix, primers, and a fluorescent probe targeting the DNA portion of the **DIANA** probe.
 - Add the qPCR mix to each well.
 - Seal the plate and perform qPCR analysis.
- Data Analysis:

- The raw data is obtained as Cq (quantification cycle) values.
- The inhibitory potency of the test compounds is calculated from the difference in Cq values between wells with the test compound and the negative control wells (ΔCq).
- The K_i or K_d can be calculated using specific formulas that take into account the concentrations of the test compound and the detection probe, and the K_d of the probe.

Data Presentation

Table 1: Performance Metrics of DIANA HTS Campaigns

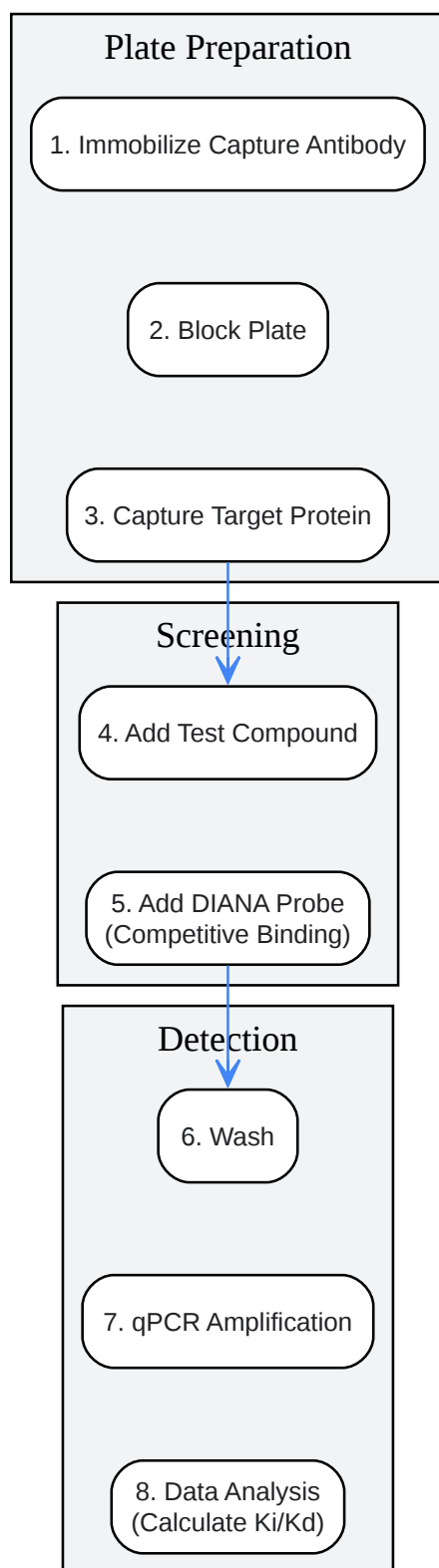
Target Protein	Compound Library Size	Z' Factor	Hit Criteria	Outcome	Reference
Carbonic Anhydrase IX (CAIX)	2,816 compounds (IOCB library)	>0.89	$K_i \leq 10 \mu M$	13 initial hits identified; 3 novel inhibitors confirmed after further validation.	[8][9]
General HTS Campaigns	Varies	>0.7	Target-dependent	Robust and reproducible results demonstrated.	[6]

Table 2: Quantitative Inhibition Data for Identified Hits

Target Protein	Compound/Inhibitor	Inhibition Constant (Ki)	Assay Method	Reference
Carbonic Anhydrase IX (CAIX)	Hit Compound 1	< 10 μ M	DIANA	[8]
Carbonic Anhydrase IX (CAIX)	Hit Compound 2	< 10 μ M	DIANA	[8]
Carbonic Anhydrase IX (CAIX)	Hit Compound 3	< 10 μ M	DIANA	[8]
Influenza Neuraminidase	Oseltamivir	Varies by strain	DIANA	[1]
Influenza Neuraminidase	Zanamivir	Varies by strain	DIANA	[1]

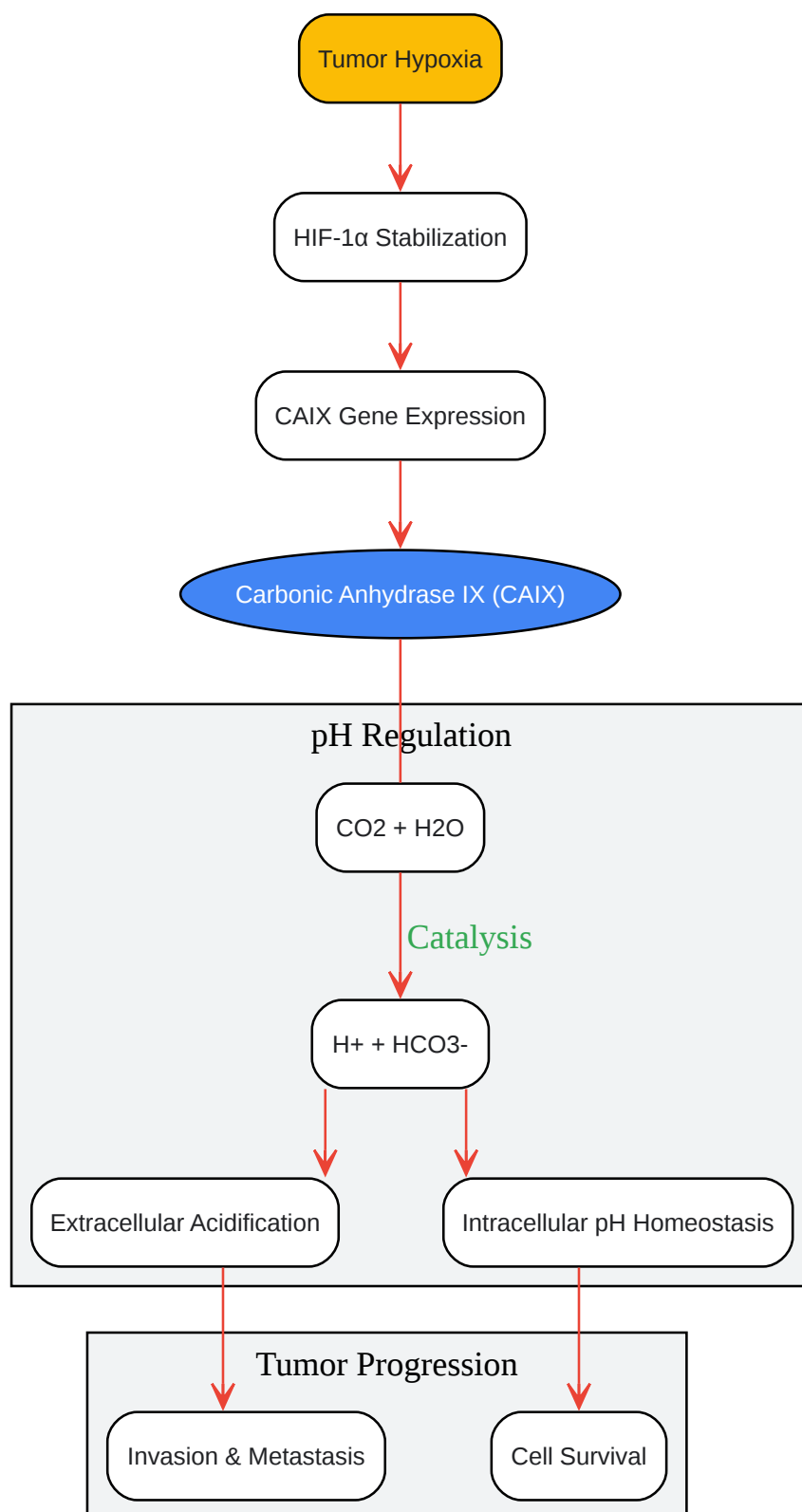
Visualizations

Signaling Pathways and Experimental Workflows



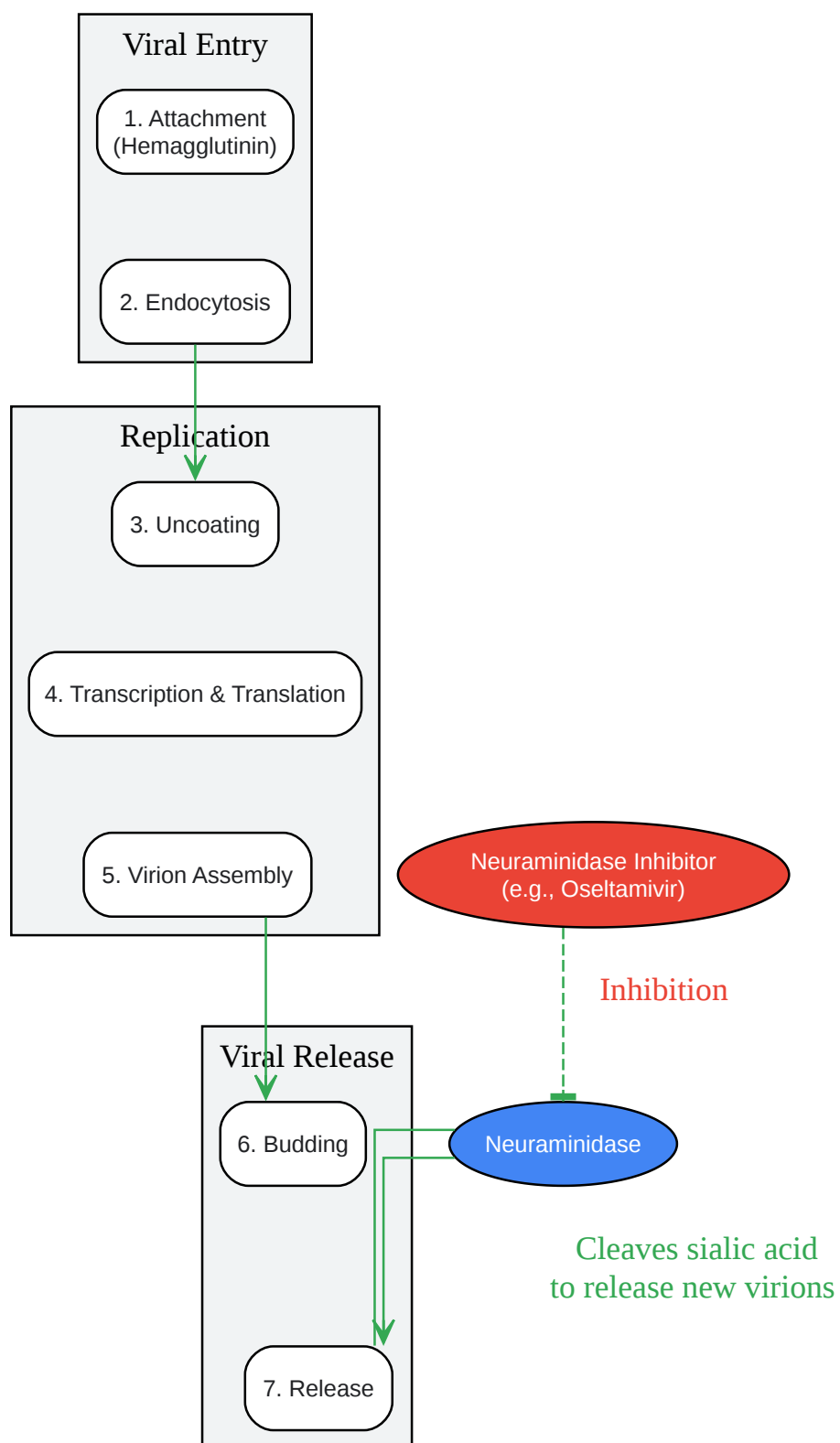
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Caption: Experimental workflow of the **DIANA** assay for HTS.



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Caption: Role of Carbonic Anhydrase IX in tumor progression.



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Caption: Influenza virus replication cycle and the role of Neuraminidase.

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- To cite this document: BenchChem. [DIANA Assay: A High-Throughput Screening Platform for Compound Libraries]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7908659#diana-assay-for-high-throughput-screening-of-compound-libraries]

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